

An In-depth Technical Guide on the Environmental Fate and Biodegradability of Triacetin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triacetin*

Cat. No.: *B1683017*

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Executive Summary

Triacetin (glycerol triacetate), a versatile compound utilized across pharmaceutical, food, and cosmetic industries, demonstrates a favorable environmental profile characterized by rapid degradation and a low likelihood of persistence or bioaccumulation.^{[1][2]} This technical guide offers a comprehensive examination of **Triacetin**'s environmental fate and biodegradability, presenting detailed methodologies from key experimental assessments and summarizing critical quantitative data. The principal mechanisms for **Triacetin**'s breakdown in the environment are hydrolysis and biodegradation, with atmospheric oxidation being a relevant pathway for aerial emissions.^{[1][3]}

Physicochemical Properties Influencing Environmental Fate

A substance's environmental distribution and behavior are largely dictated by its physicochemical properties. The key properties of **Triacetin** are summarized below.

Table 1: Physicochemical Properties of **Triacetin**

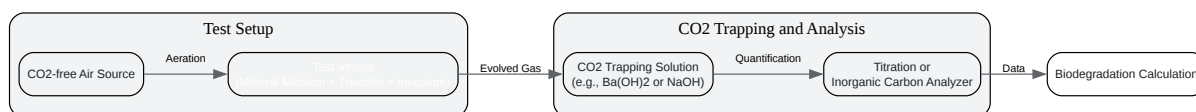
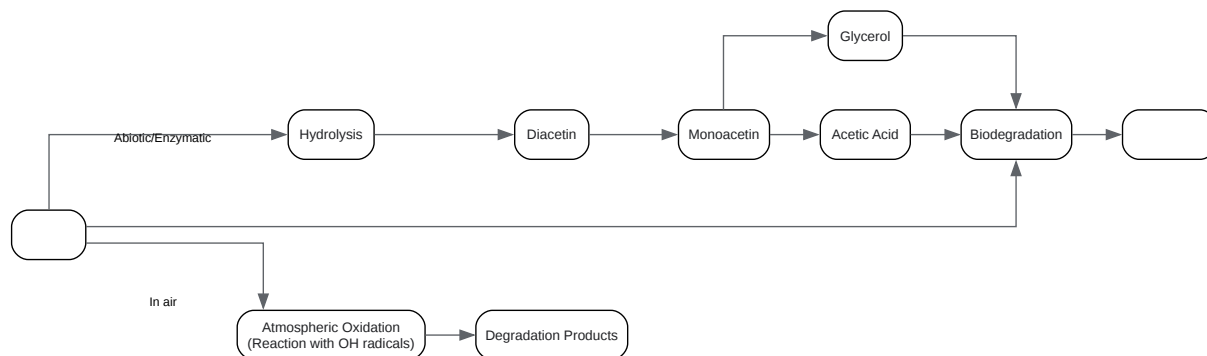
Property	Value	Reference
Molecular Formula	C9H14O6	[3]
Molecular Weight	218.20 g/mol	[3]
Water Solubility	58,000 mg/L at 25 °C	[3]
Vapor Pressure	2.48 x 10 ⁻³ mm Hg at 25 °C	[3]
Log Kow (Octanol-Water Partition Coefficient)	0.25	[3]
Henry's Law Constant	1.2 x 10 ⁻⁸ atm-cu m/mole (estimated)	[3]
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	40 (estimated)	[3]

Triacetin's high water solubility and low octanol-water partition coefficient (Log Kow) suggest it will primarily reside in the aqueous phase of the environment and has a negligible potential for bioaccumulation.[4] Furthermore, its low vapor pressure and estimated Henry's Law constant indicate that volatilization from aquatic systems or damp soil is not a significant environmental fate process.[3] The low estimated soil organic carbon-water partitioning coefficient (Koc) points towards very high mobility within soil.[3]

Environmental Fate and Degradation Pathways

Overview of Degradation Pathways

The environmental degradation of **Triacetin** is primarily driven by hydrolysis and biodegradation. In the atmosphere, its degradation is mainly due to reactions with hydroxyl radicals.



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References

- 1. [oecd.org](https://www.oecd.org) [oecd.org]
- 2. Registration Dossier - ECHA [echa.europa.eu]
- 3. catalog.labcorp.com [catalog.labcorp.com]
- 4. OECD 111: Hydrolysis as a Function of pH | ibacon GmbH [ibacon.com]

- To cite this document: BenchChem. [An In-depth Technical Guide on the Environmental Fate and Biodegradability of Triacetin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683017#environmental-fate-and-biodegradability-of-triacetin]

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